

VAN GEL B material safety data sheet

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Compound of Interest

Compound Name:	VAN GEL B
CAS No.:	12199-37-0
Cat. No.:	B1172063

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An In-depth Technical Guide to the Material Safety Data Sheet for VAN GEL® B

This technical guide provides a comprehensive overview of the material safety and property data for VAN GEL® B, a naturally-occurring, highly refined magnesium aluminum silicate.[1][2] VAN GEL® B is primarily utilized as a thixotropic agent, suspension stabilizer, emulsion optimizer, and rheology modifier in a variety of aqueous systems.[3][4][5] Its applications span across industries, including its use in latex paints, industrial and institutional cleaners, and agricultural suspensions.[2][6][7] This document is intended for researchers, scientists, and drug development professionals to provide key data and procedural insights.

Chemical and Physical Properties

VAN GEL® B is identified as a smectite clay with the IUPAC name Magnesium Aluminum Silicate and CAS number 12199-37-0.[3][8] The material is presented as off-white, odorless, small granules.[1]

Property	Value	Test Condition
Appearance	Small granules	-
Color	Off-white	-
Odor	None	-
Density	2.6 g/cc (21.7 lbs/gal)	-
pH	8.5 to 9.5	4% aqueous dispersion
Moisture	8% maximum	At time of shipment

Toxicological and Safety Data

The Safety Data Sheet (SDS) for VAN GEL® B indicates that while it is not classified as a hazardous substance under the OSHA Hazard Communication Standard (29 CFR 1910.1200), it is crucial to handle it with care.[8] The primary hazards are mechanical irritation and the potential for lung injury upon prolonged inhalation of dust.[8] The material can also become slippery when wet.[8]

Key Safety Information:

- Acute Effects: May cause mechanical eye and skin irritation.[8]
- Chronic Effects: Prolonged or excessive inhalation of dust may lead to lung injury.[8] It may also aggravate pre-existing respiratory conditions.[8]
- Carcinogenicity, Mutagenicity, Teratogenicity, Reproductive Toxicity: No known significant effects or critical hazards.[8] Specific toxicological studies on these endpoints are not available in the provided documentation.[8]
- First Aid Measures: In case of contact, it is advised to follow standard first aid procedures for physical irritants. If medical advice is needed, have the product container or label at hand.[8]

Experimental Protocols

Preparation of Aqueous Dispersions

The performance of VAN GEL® B as a rheological modifier is highly dependent on its proper dispersion and hydration in water. The following protocol is recommended for achieving a stable and effective dispersion.[1][9]

Materials and Equipment:

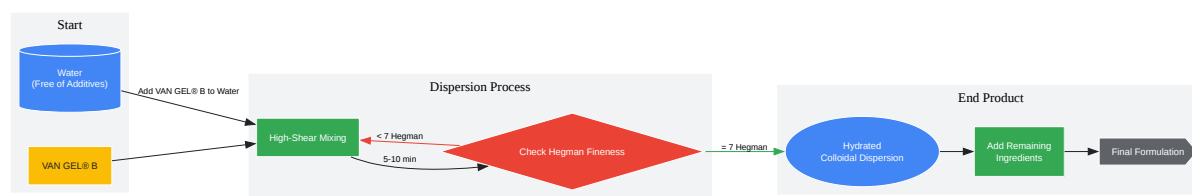
- VAN GEL® B
- Water (free of additives)
- High-shear mixer

Procedure:

- Add VAN GEL® B to the initial charge of water. To ensure optimal hydration, the water should be free of any additives such as preservatives or chelating agents, as these can interfere with the formation of the colloidal structure.[9]
- Disperse at high speed using a conventional high-shear mixer.
- Continue mixing until a Hegman fineness of 7 is achieved. This typically takes 5 to 10 minutes.[1]
- Once the desired fineness is reached, the remaining formulation ingredients can be added and processed as usual.[1]

The efficiency of hydration is directly related to the energy input; higher shear results in quicker hydration.[9]

Diagram: VAN GEL® B Dispersion and Hydration Workflow



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Caption: Workflow for the dispersion and hydration of VAN GEL® B in an aqueous medium.

Handling and Storage

Proper handling and storage of VAN GEL® B are essential to maintain its quality and ensure safety.

Handling:

- Avoid generating excessive dust.[8]
- Use with adequate ventilation.[8]
- Avoid breathing dust.[8]
- Material becomes slippery when wet.[8]

Storage:

- Store in a dry place.[8]
- Keep containers closed when not in use.[8]
- Store away from direct sunlight.[8]

Logical Relationships in Formulation

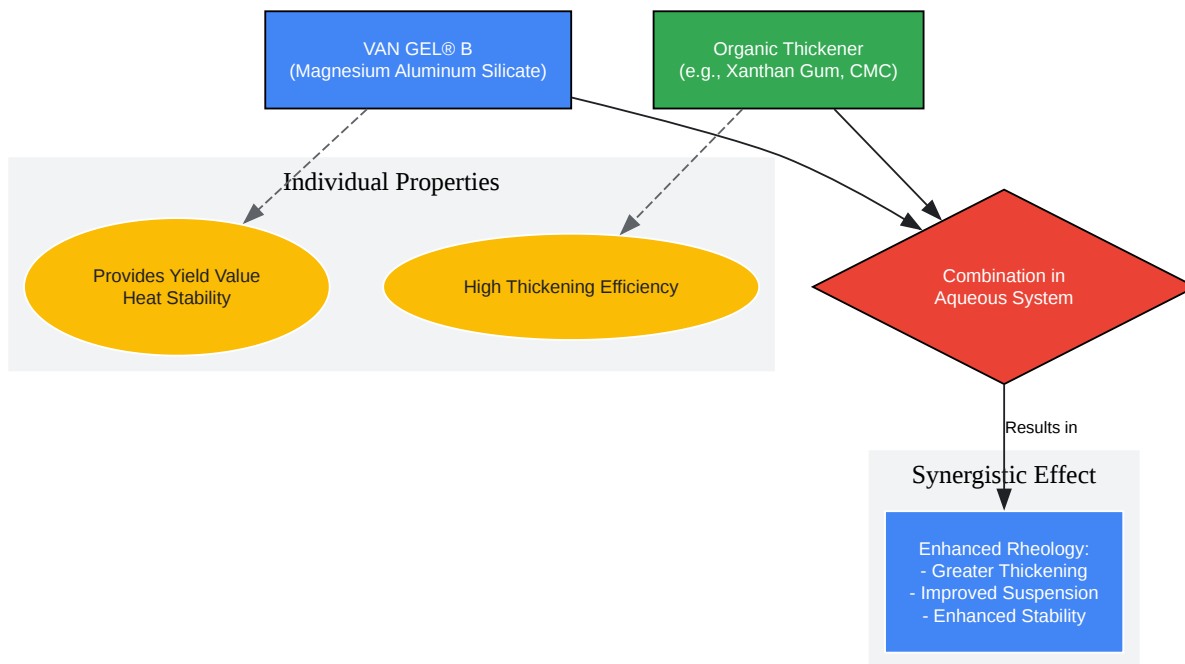
VAN GEL® B exhibits synergistic effects when combined with certain organic thickeners, enhancing the overall rheological properties of the formulation.[3][4]

Synergy with Thickeners:

- Xanthan Gum and Carboxymethylcellulose (CMC): Combinations with these thickeners result in greater thickening, stabilizing, and suspending properties than what can be achieved with the individual components alone.[3][4]

- Nonionic Cellulosic Thickeners: For optimal results with thickeners like hydroxyethyl cellulose, hydroxypropyl cellulose, methyl cellulose, or hydroxypropylmethyl cellulose, a ratio of 0.5 to 1.0 part VAN GEL® B to 1.0 part of the cellulosic thickener is recommended.[1]

Diagram: Synergistic Thickening Mechanism



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Caption: Logical relationship demonstrating the synergistic effects of VAN GEL® B with organic thickeners.

In conclusion, VAN GEL® B is a versatile and economical rheology modifier with a favorable safety profile for its intended industrial applications. While detailed quantitative toxicological data and specific experimental protocols for all listed properties are not extensively available in public documentation, the provided information on its physical properties, safe handling, and formulation synergies allows for its effective and safe use in various aqueous systems. For specific, in-depth toxicological assessments or unpublished experimental data, direct contact with the manufacturer, Vanderbilt Minerals, LLC, is recommended.

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References

- [1. vanderbiltminerals.com](http://vanderbiltminerals.com) [vanderbiltminerals.com]
- [2. ulprospector.com](http://ulprospector.com) [ulprospector.com]
- [3. covalo.com](http://covalo.com) [covalo.com]
- [4. vanderbiltminerals.com](http://vanderbiltminerals.com) [vanderbiltminerals.com]
- [5. ulprospector.com](http://ulprospector.com) [ulprospector.com]
- [6. specialchem.com](http://specialchem.com) [specialchem.com]
- [7. vanderbiltminerals.com](http://vanderbiltminerals.com) [vanderbiltminerals.com]
- [8. vanderbiltworldwide.com](http://vanderbiltworldwide.com) [vanderbiltworldwide.com]
- [9. vanderbiltminerals.com](http://vanderbiltminerals.com) [vanderbiltminerals.com]
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